

Essential Safety and Logistical Information for Handling CCT129202

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Compound of Interest

Compound Name: CCT129202

Cat. No.: B1683943

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This document provides crucial guidance for the safe handling, use, and disposal of **CCT129202**, a potent Aurora kinase inhibitor. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals while maintaining the integrity of experimental protocols.

Hazard Identification and Personal Protective Equipment (PPE)

CCT129202 is a small molecule inhibitor that targets Aurora kinases, crucial regulators of cell division.^{[1][2]} While a specific Safety Data Sheet (SDS) with comprehensive hazard identification is not publicly available in the search results, its mechanism of action suggests that it should be handled with care as it can affect cell proliferation.^{[1][2]} As a precaution, it should be treated as a potentially hazardous compound.

Recommended Personal Protective Equipment (PPE):

A risk assessment should always be conducted before handling **CCT129202**. However, the following minimum PPE is recommended to create a barrier between the user and the chemical:^{[3][4]}

PPE Category	Specification	Rationale
Hand Protection	Nitrile gloves. Consider double-gloving when handling concentrated solutions.[4]	To prevent skin contact and absorption.
Eye Protection	Safety glasses with side shields or goggles.	To protect eyes from splashes. [3]
Body Protection	A lab coat must be worn.	To prevent contamination of personal clothing.[4][5]
Respiratory Protection	Not generally required when handling small quantities in a well-ventilated area or a chemical fume hood. A respirator may be necessary if there is a risk of generating aerosols of the solid compound.	To prevent inhalation of the compound.

Operational Plan for Handling CCT129202

This section outlines the step-by-step procedures for the safe handling of **CCT129202** from receipt to disposal.

2.1. Receiving and Storage:

- Upon receipt, visually inspect the container for any damage or leaks.
- **CCT129202** is a crystalline solid and should be stored at -20°C for long-term stability (≥ 4 years).[1] Stock solutions can be stored at -80°C for up to 2 years or -20°C for 1 year.[6]

2.2. Preparation of Stock Solutions:

- All handling of the solid compound and preparation of stock solutions should be performed in a chemical fume hood to minimize inhalation exposure.

- **CCT129202** is soluble in DMSO at a concentration of 3 mg/mL.^{[1][7]} Use fresh, anhydrous DMSO as the compound's solubility can be reduced by moisture.^{[7][8]}
- To prepare a stock solution, carefully weigh the desired amount of **CCT129202** powder using an analytical balance within the fume hood.
- Add the appropriate volume of DMSO to the powder and vortex until fully dissolved.
- Clearly label the vial containing the stock solution with the compound name, concentration, solvent, date of preparation, and your initials.

2.3. Use in Experiments:

- When diluting the stock solution for experiments, continue to wear the appropriate PPE.
- For in vitro assays, **CCT129202** has been used at concentrations up to 50 μ M.^[9]
- For in vivo studies in mice, **CCT129202** has been administered at a dose of 100 mg/kg.^{[1][9]} The formulation for intraperitoneal (i.p.) injection involved dissolving the compound in a vehicle of 10% DMSO, 5% Tween 20, and 85% sterile saline.^[6]

Disposal Plan

Proper disposal of **CCT129202** and contaminated materials is essential to prevent environmental contamination and accidental exposure.

- Solid Waste: All disposable materials that have come into contact with **CCT129202**, such as pipette tips, tubes, and gloves, should be collected in a dedicated, labeled hazardous waste container.
- Liquid Waste:
 - Unused stock solutions and experimental solutions containing **CCT129202** should be collected in a labeled hazardous liquid waste container.
 - Aqueous solutions containing minor residues of DMSO may be permissible for drain disposal in some institutions, but it is crucial to consult and follow your institution's specific

guidelines for chemical waste disposal.^[10] Given the potent biological activity of **CCT129202**, it is recommended to treat all liquid waste as hazardous.

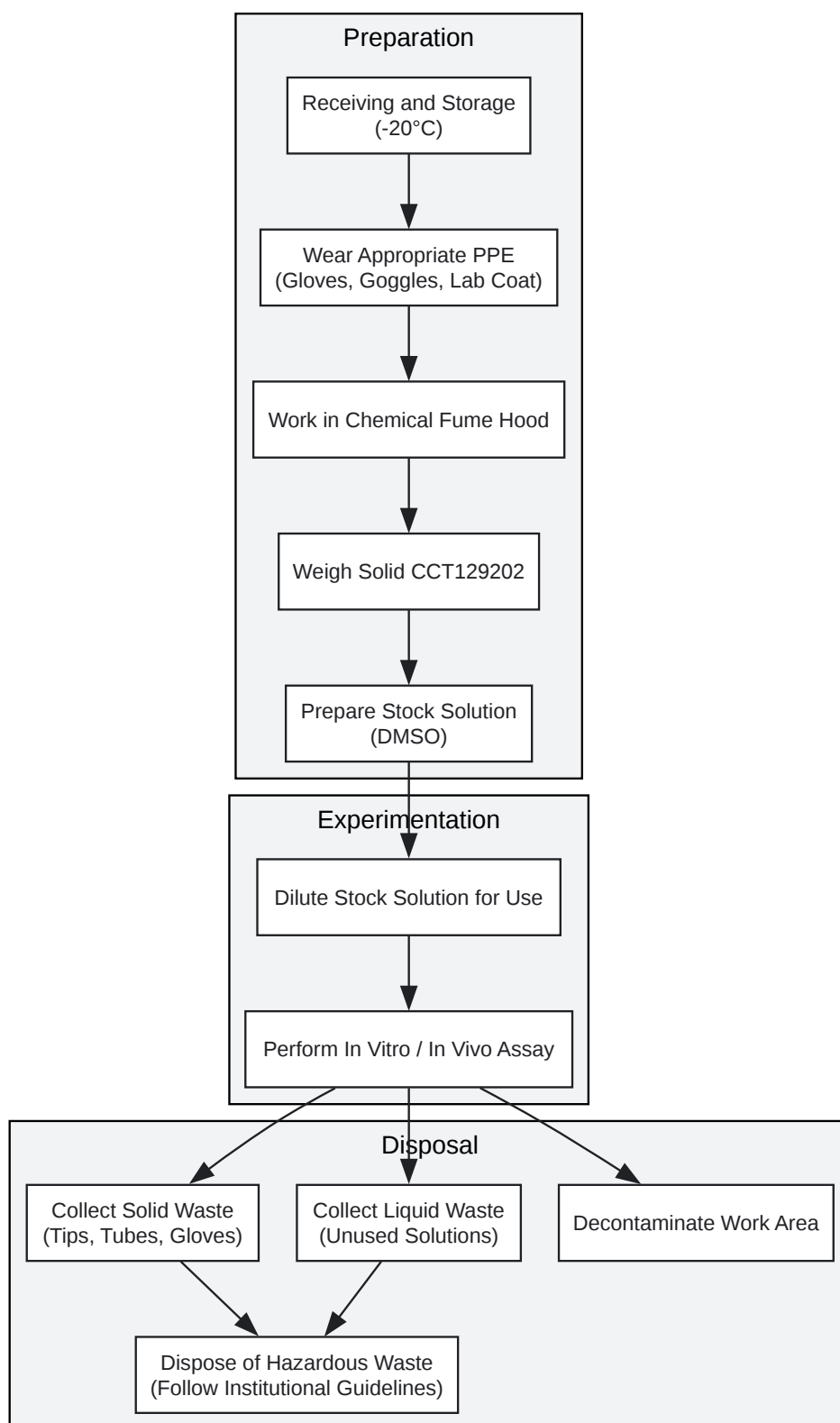
- Decontamination: Work surfaces should be decontaminated after use with a suitable cleaning agent.

Quantitative Data Summary

Parameter	Value	Reference
Storage Temperature (Solid)	-20°C	[1]
Storage Temperature (Stock Solution)	-80°C (2 years), -20°C (1 year)	[6]
Solubility in DMSO	3 mg/mL	[1][7]
In Vitro IC50 (Aurora A)	42 nM	[6][7]
In Vitro IC50 (Aurora B)	198 nM	[6][7]
In Vitro IC50 (Aurora C)	227 nM	[6][7]
In Vivo Dosing (Mice)	100 mg/kg	[1][9]

Experimental Workflow

The following diagram illustrates the standard workflow for handling **CCT129202** in a research laboratory setting.



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Figure 1. Workflow for Safe Handling of **CCT129202**.

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